

Step-by-step synthesis of "Methyl 4-(dimethylamino)-2-hydroxybenzoate"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 4-(dimethylamino)-2-hydroxybenzoate

CAS No.: 27559-59-7

Cat. No.: B1321184

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Application Note: Selective Synthesis of **Methyl 4-(dimethylamino)-2-hydroxybenzoate**

Introduction & Scope

Target Compound: **Methyl 4-(dimethylamino)-2-hydroxybenzoate** CAS: 27559-59-7

Molecular Formula: $C_{10}H_{13}NO_3$ Molecular Weight: 195.22 g/mol [\[1\]](#)

This application note details a robust, two-stage synthetic protocol for the preparation of **Methyl 4-(dimethylamino)-2-hydroxybenzoate**. This compound serves as a critical intermediate in the development of solvatochromic fluorophores, functionalized salicylates, and pharmaceutical building blocks.

The synthesis addresses the challenge of chemoselectivity. The target molecule contains three nucleophilic sites: the aniline nitrogen, the phenolic oxygen, and the carboxylate oxygen. The protocol below prioritizes the Borch Reductive Amination strategy to selectively dimethylate the amino group without affecting the phenolic hydroxyl or the ester moiety, ensuring high purity and yield.

Retrosynthetic Analysis

The most reliable route disconnects the target into Formaldehyde and Methyl 4-amino-2-hydroxybenzoate, which is derived from the commodity chemical 4-Aminosalicylic acid (PAS).

- Disconnection A (C-N Bond Formation): Reductive alkylation of the primary amine.
- Disconnection B (Esterification): Fischer esterification of the carboxylic acid.

Logic: Performing the esterification first (Step 1) protects the carboxylic acid and simplifies the solubility profile for the subsequent reductive amination (Step 2).

Experimental Protocol

Stage 1: Fischer Esterification of 4-Aminosalicylic Acid

Objective: Convert the zwitterionic starting material into the organic-soluble methyl ester.

Reagents:

- 4-Aminosalicylic acid (PAS) [CAS: 65-49-6]
- Methanol (Anhydrous)
- Sulfuric Acid (H_2SO_4 , conc.) or Thionyl Chloride (SOCl_2)

Procedure:

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Suspend 4-Aminosalicylic acid (15.3 g, 100 mmol) in Methanol (150 mL).
- Catalysis: Carefully add conc. H_2SO_4 (5.0 mL) dropwise with stirring. (Caution: Exothermic).
 - Alternative: Add SOCl_2 (1.2 eq) dropwise at 0°C if anhydrous conditions are strictly required.
- Reflux: Heat the mixture to reflux (65°C) for 6–8 hours. Monitor by TLC (SiO_2 ; EtOAc/Hexane 1:1) until the starting acid is consumed.

- Workup:
 - Cool the reaction to room temperature.
 - Concentrate the methanol to ~30% volume under reduced pressure.
 - Pour the residue into ice-water (300 mL) and neutralize carefully with saturated NaHCO_3 solution to pH ~8.
 - The ester often precipitates as a solid. Filter the precipitate. If oil forms, extract with Ethyl Acetate (3 x 100 mL).
- Purification: Recrystallize from Methanol/Water or flash chromatography if necessary.
 - Intermediate Product: Methyl 4-amino-2-hydroxybenzoate (White to off-white solid).

Stage 2: Borch Reductive Dimethylation

Objective: Selectively methylate the amine to the dimethyl species without O-alkylation.

Reagents:

- Methyl 4-amino-2-hydroxybenzoate (Intermediate from Stage 1)
- Formaldehyde (37% aq. solution)
- Sodium Cyanoborohydride (NaBH_3CN) [Caution: Toxic]
- Acetic Acid (Glacial)
- Acetonitrile (MeCN) or Methanol

Procedure:

- Setup: In a 250 mL flask, dissolve Methyl 4-amino-2-hydroxybenzoate (8.35 g, 50 mmol) in Acetonitrile (100 mL).
- Activation: Add Formaldehyde (37% aq., 12 mL, ~150 mmol, 3.0 eq). Stir for 15 minutes at room temperature.

- Acidification: Add Acetic Acid (2.0 mL) to adjust pH to ~4–5 (facilitates iminium ion formation).
- Reduction: Cool the mixture to 0°C. Add Sodium Cyanoborohydride (9.5 g, 150 mmol) portion-wise over 20 minutes.
 - Note: Evolution of gas may occur. Perform in a fume hood.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC for the disappearance of the primary amine and the appearance of the highly fluorescent dimethyl product.
- Quench & Workup:
 - Quench carefully with water (50 mL).
 - Neutralize with saturated Na₂CO₃ to pH 8–9.
 - Extract with Dichloromethane (DCM) (3 x 75 mL).
 - Wash combined organics with Brine, dry over Na₂SO₄, and concentrate.
- Purification: Purify via Flash Column Chromatography (SiO₂; Gradient: Hexane → 10% EtOAc/Hexane).
 - Target Product: **Methyl 4-(dimethylamino)-2-hydroxybenzoate**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

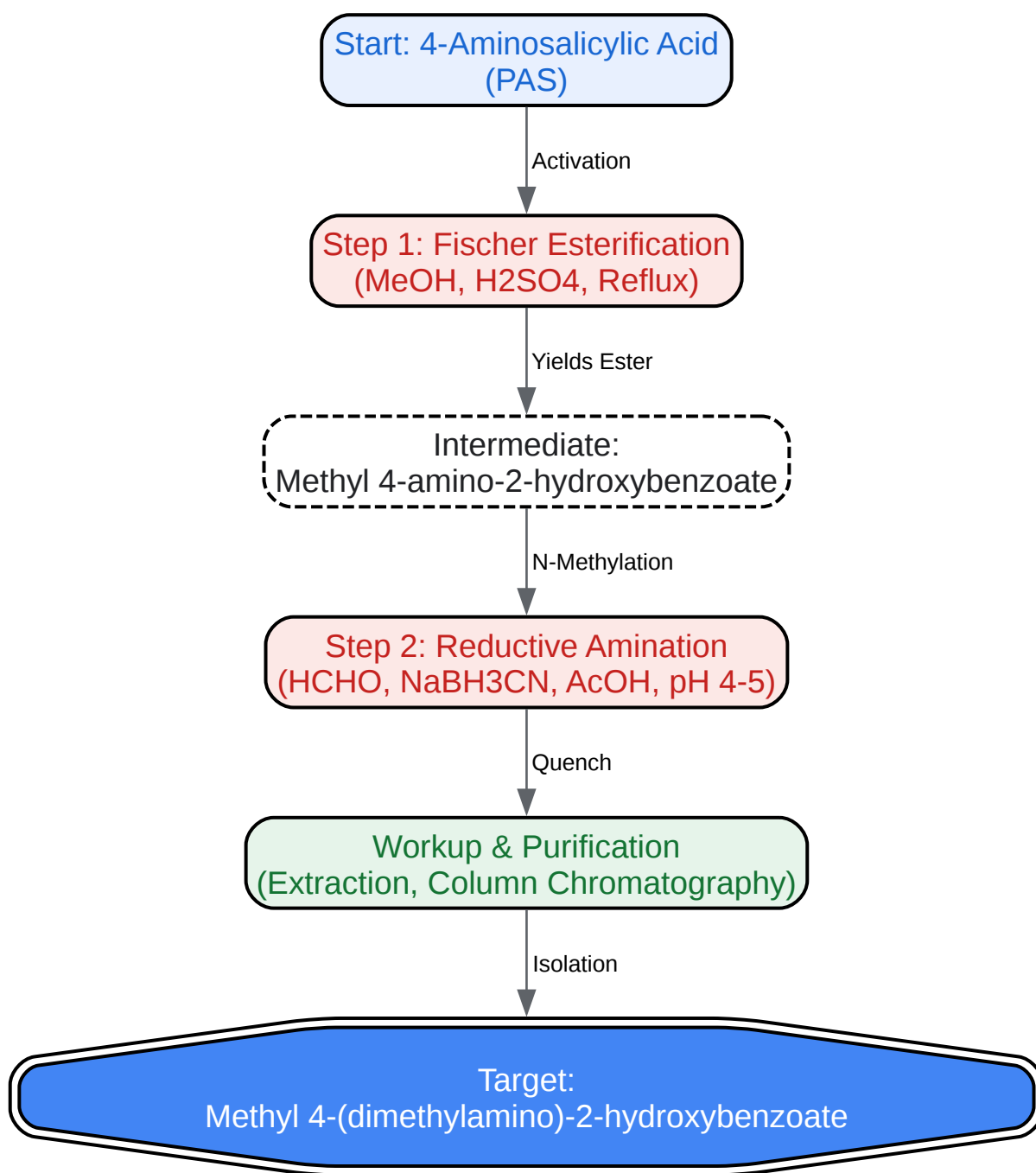
Technical Data & Characterization

Expected Analytical Data:

Parameter	Value / Description
Appearance	White to pale yellow crystalline solid
¹ H NMR (CDCl ₃)	δ 10.8 (s, 1H, Ar-OH, H-bonded), 7.65 (d, 1H, Ar-H6), 6.25 (dd, 1H, Ar-H5), 6.15 (d, 1H, Ar-H3), 3.90 (s, 3H, COOCH ₃), 3.05 (s, 6H, N(CH ₃) ₂)
MS (ESI)	[M+H] ⁺ Calculated: 196.10; Found: 196.1
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water

Mechanism of Selectivity: The use of NaBH₃CN at pH 4–5 is critical. Under these conditions, the reducing agent is selective for the protonated iminium ion (formed from the amine and formaldehyde) over the aldehyde or ketone. The phenolic oxygen is not nucleophilic enough under these acidic conditions to compete with the nitrogen for the electrophilic formaldehyde, preventing the formation of the methoxy ether (anisole derivative).

Process Visualization



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Caption: Two-stage synthesis workflow emphasizing the isolation of the ester intermediate prior to chemoselective reductive amination.

References

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Sources

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